

Introduction: A Unique Building Block for Novel Peptide Therapeutics

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Boc-(2R,3S)-2-amino-3-hydroxy-4-methylpentanoic acid*

CAS No.: 182959-73-5

Cat. No.: B599974

[Get Quote](#)

Boc-(2R,3S)-2-amino-3-hydroxy-4-methylpentanoic acid is a non-proteinogenic, chiral amino acid derivative of significant interest in medicinal chemistry and drug development. As a stereoisomer of hydroxyleucine, its unique three-dimensional structure—defined by the (2R,3S) configuration and the presence of a hydroxyl group on the side chain—makes it a valuable building block for synthesizing novel peptides with enhanced biological properties.

The N-terminus of this amino acid is protected by a tert-butoxycarbonyl (Boc) group, a cornerstone of modern peptide synthesis.^{[1][2][3]} This acid-labile protecting group allows for the controlled, stepwise assembly of amino acids into a peptide chain, preventing unwanted side reactions and oligomerization during the coupling steps.^{[4][5]} The incorporation of this specific building block can influence the resulting peptide's conformation, stability, and interaction with biological targets, making it a critical tool for researchers aiming to develop next-generation peptide-based therapeutics.^[1] This guide provides a comprehensive overview of its procurement, quality control, and application for professionals in the field.

Part 1: Sourcing and Procurement of High-Purity Reagents

Identifying a reliable supplier is the foundational step for any research or development project. The quality of the starting material directly impacts the success of subsequent synthetic steps and the integrity of the final product. Below is a comparative table of established suppliers for

Boc-(2R,3S)-2-amino-3-hydroxy-4-methylpentanoic acid and its closely related stereoisomers, which are often categorized together. Researchers should always verify the exact CAS number and stereochemistry before purchase.

Table 1: Comparison of Key Suppliers

Supplier	Product Name/Synonyms	CAS Number	Purity/Analysis Method
Santa Cruz Biotechnology	Boc-(2R,3S)-2-amino-3-hydroxy-4-methylpentanoic acid	Not specified, requires lot-specific CoA	Research Grade
Advanced Biochemicals	(2R,3S)-2-((tert-Butoxycarbonyl)amino)-3-hydroxy-4-methylpentanoic acid	182959-73-5	Not specified
Chem-Impex	Boc-D-allo-isoleucine; Boc-(2R,3S-2-amino-3-methylpentanoic acid)	55780-90-0	≥ 97% (HPLC)
GlobalChemMall	(2R,3S)-2-amino-3-hydroxy-4-methylpentanoic acid	87421-23-6	Not specified
Lead Sciences / BLDpharm	Boc-D-allo-isoleucine	55780-90-0	98%
Tokyo Chemical Industry (TCI)	N-(tert-Butoxycarbonyl)-L-tert-leucine (Boc-Tle-OH)	62965-35-9	>98.0% (T)(HPLC)
Spectrum Chemical	Boc-L-tert-leucine (Boc-Tle-OH)	62965-35-9	Meets or exceeds grade requirements
Apollo Scientific	CBZ-L-tert-Leucine Dicyclohexylammonium Salt	62965-37-1	Not specified

Note: The CAS numbers may vary for different stereoisomers or related structures. Researchers must confirm the specific isomer required for their application.

Part 2: The Imperative of Quality Control and Analytical Validation

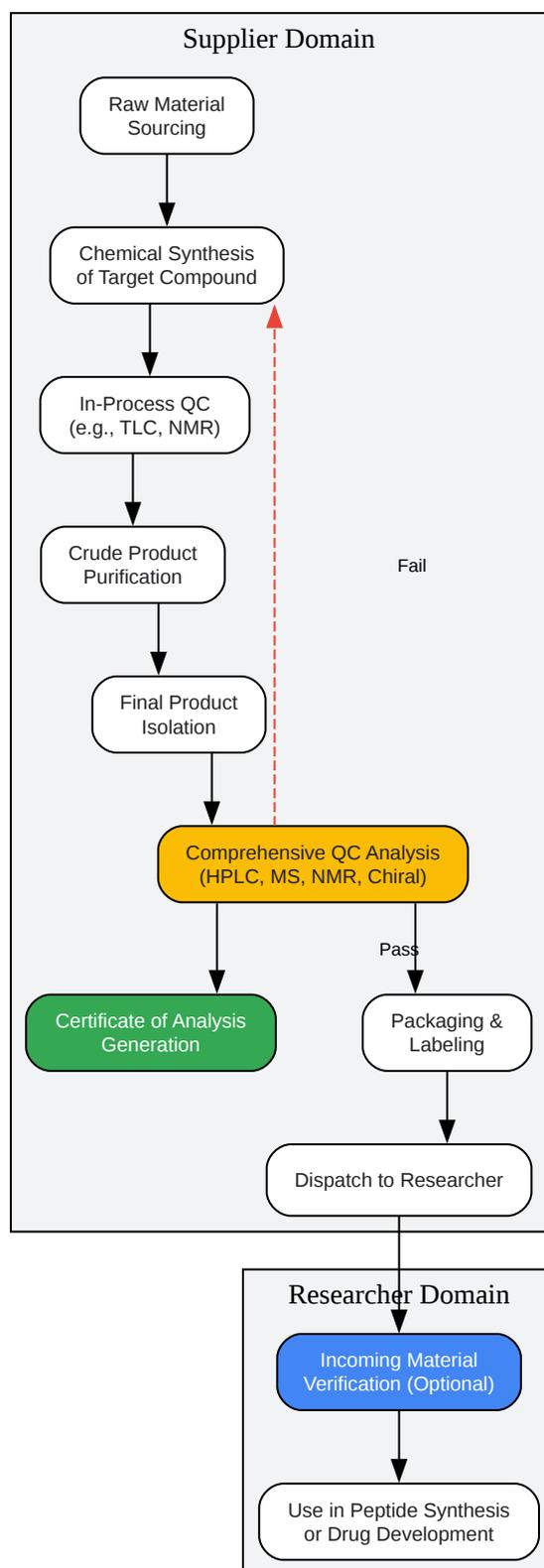
For drug development and advanced research, the purity and structural integrity of synthetic building blocks are non-negotiable. Reputable suppliers implement a stringent quality control (QC) and quality assurance (QA) framework to ensure that each batch meets high standards. [6] In the pharmaceutical field, this level of analysis is critical for ensuring drug purity, stability, efficacy, and safety.[7]

A comprehensive QC process for a compound like **Boc-(2R,3S)-2-amino-3-hydroxy-4-methylpentanoic acid** involves multiple analytical techniques to verify its identity, purity, and stereochemical integrity.

Key Analytical Methods:

- High-Performance Liquid Chromatography (HPLC): The primary method for assessing purity by separating the main compound from any impurities.[3]
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): Confirms the chemical structure and the presence of the Boc group and other key functionalities.
- Mass Spectrometry (MS): Verifies the molecular weight of the compound.[6]
- Chiral Chromatography/Optical Rotation: Essential for confirming the specific (2R,3S) stereochemistry, as different stereoisomers can have vastly different biological activities.
- Certificate of Analysis (CoA): A document provided by the supplier that details the lot-specific results of these QC tests. Researchers should always request and review the CoA before using the material.[8][9]

The following diagram illustrates a typical workflow for the quality control and supply chain of a specialized chemical reagent.



[Click to download full resolution via product page](#)

Caption: Quality control and supply chain workflow.

Part 3: Core Application - A Protocol for Boc Solid-Phase Peptide Synthesis (SPPS)

The primary application of Boc-protected amino acids is in solid-phase peptide synthesis (SPPS), a technique that builds peptide chains on a solid resin support. The Boc strategy is particularly advantageous for synthesizing hydrophobic peptides or those containing sensitive moieties like esters.[4]

The process is cyclical, involving the deprotection of the N-terminal Boc group, followed by the coupling of the next Boc-protected amino acid in the sequence.

Experimental Protocol: Incorporation into a Peptide Chain via Boc-SPPS

This protocol describes a single coupling cycle for adding **Boc-(2R,3S)-2-amino-3-hydroxy-4-methylpentanoic acid** to a growing peptide chain anchored to a resin (e.g., Merrifield or PAM resin).[10]

1. Resin Preparation and Swelling:

- Place the peptide-resin from the previous step into a suitable reaction vessel.
- Wash the resin thoroughly with Dichloromethane (DCM) (3 x 1 min) to swell it and prepare it for the reaction.

2. Boc Group Deprotection:

- Treat the resin with a solution of 50% Trifluoroacetic Acid (TFA) in DCM for 20-30 minutes to remove the existing N-terminal Boc group.[10] This step generates a free amine on the resin-bound peptide.
- Drain the deprotection solution.
- Wash the resin with DCM (3 x 1 min) to remove residual TFA.

3. Neutralization:

- Neutralize the newly formed trifluoroacetate salt by washing the resin with a 5-10% solution of Diisopropylethylamine (DIPEA) in DCM (2 x 2 min). This ensures the N-terminal amine is in its free base form, ready for coupling.
- Wash the resin again with DCM (3 x 1 min) to remove excess base.

4. Amino Acid Activation and Coupling:

- In a separate vial, dissolve **Boc-(2R,3S)-2-amino-3-hydroxy-4-methylpentanoic acid** (2-4 equivalents relative to resin substitution) and an activating agent such as HBTU/HOBt (2-4 equivalents) in a minimal amount of N,N-Dimethylformamide (DMF).
- Add DIPEA (4-8 equivalents) to the activation mixture and allow it to pre-activate for 2-5 minutes.
- Add the activated amino acid solution to the neutralized peptide-resin.
- Agitate the reaction mixture for 1-2 hours at room temperature. A Kaiser test can be performed to monitor the reaction for completion (disappearance of the free primary amine).

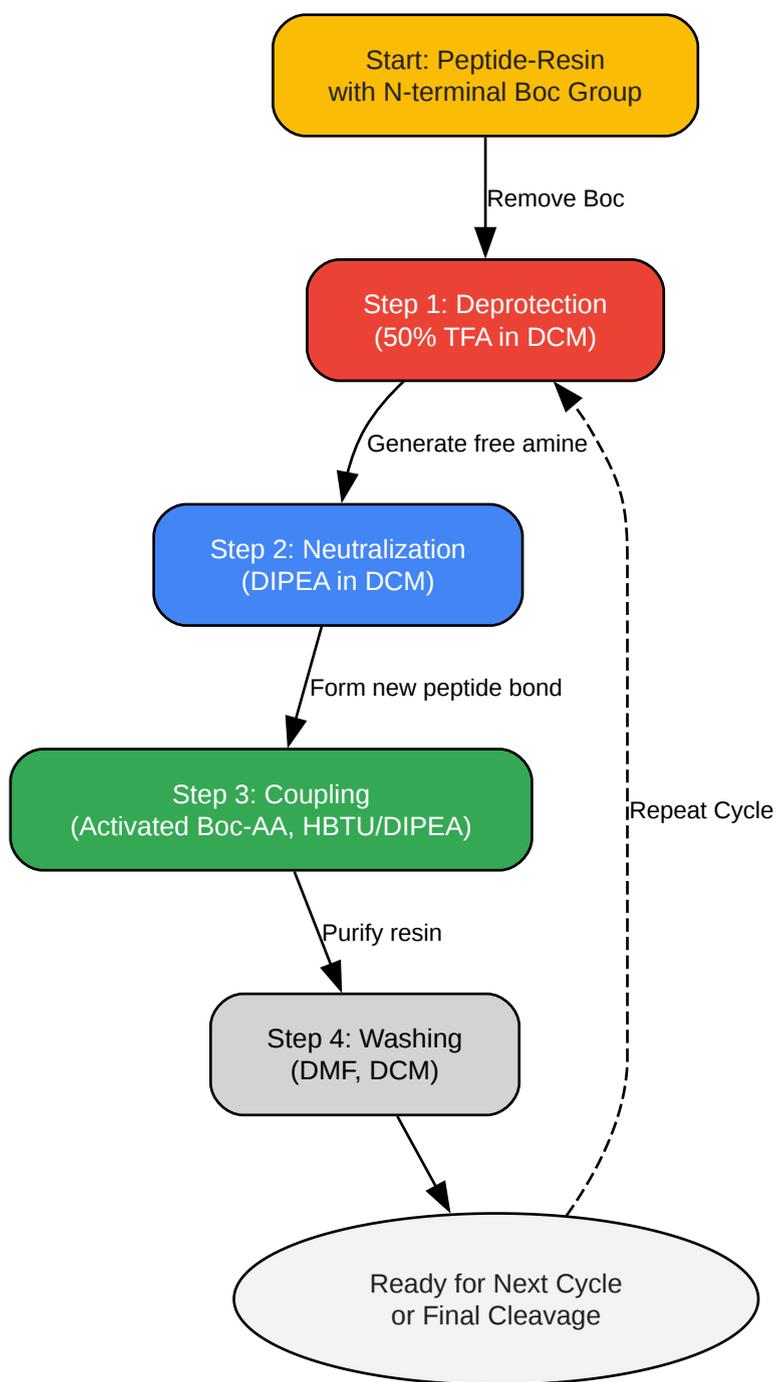
5. Washing:

- Once the coupling is complete, drain the reaction mixture.
- Wash the resin thoroughly with DMF (3 x 1 min) followed by DCM (3 x 1 min) to remove unreacted reagents and byproducts.
- The resin is now ready for the next deprotection and coupling cycle.

6. Final Cleavage (Post-Synthesis):

- After the entire peptide sequence is assembled, the final peptide is cleaved from the resin, and all side-chain protecting groups are removed simultaneously. In Boc chemistry, this is typically achieved using strong acids like anhydrous Hydrogen Fluoride (HF) or Trifluoromethanesulfonic acid (TFMSA).^{[4][10]} This step requires specialized equipment and safety precautions.^[4]

The following diagram visualizes the key steps in a single Boc-SPPS cycle.



[Click to download full resolution via product page](#)

Caption: The core cycle of Boc Solid-Phase Peptide Synthesis.

References

- Boc-Protected Amino Groups. Organic Chemistry Portal. [\[Link\]](#)

- Synthesis of (2S,3R)-2-aminomethyl-3-hydroxy-butyrates by (2R,3S).
- (2R,3S)-2-amino-3-hydroxy-4-methylpentanoic acid. PubChem. [\[Link\]](#)
- Process for preparing Boc protected amino acid by (Boc) O.
- Boc L Isoleucine Cas 13139 16 7. tianfu-chem.com. [\[Link\]](#)
- Synthesis of peptides using tert-butyloxycarbonyl (Boc) as the α -amino protection group. Lund University. [\[Link\]](#)
- 2-AMINO-3-HYDROXY-4-METHYLPENTANOIC ACID. Matrix Fine Chemicals. [\[Link\]](#)
- (2R,3S)-2-amino-3-hydroxy-4-methylpentanoic acid. GlobalChemMall. [\[Link\]](#)
- Peptide Synthesis with the Boc Protecting Group. YouTube. [\[Link\]](#)
- Boc-I-Isoleucine, 99% 13139-16-7. Ottokemi. [\[Link\]](#)
- Synthesis and Structural Characterization of (E)-4-[(2-Hydroxy-3-methoxybenzylidene)amino]butanoic Acid and Its Novel Cu(II) Complex. MDPI. [\[Link\]](#)
- Amino Acid Derivatives for Peptide Synthesis. AAPPTec. [\[Link\]](#)
- (2S,3R)-(+)-2-Amino-3-hydroxy-4-methylpentanoic acid. China Kouting. [\[Link\]](#)
- Boc-D-allo-isoleucine. Lead Sciences. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemimpex.com \[chemimpex.com\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)

- [3. chemimpex.com \[chemimpex.com\]](#)
- [4. researchprofiles.ku.dk \[researchprofiles.ku.dk\]](#)
- [5. peptide.com \[peptide.com\]](#)
- [6. aapep.bocsci.com \[aapep.bocsci.com\]](#)
- [7. aapep.bocsci.com \[aapep.bocsci.com\]](#)
- [8. scbt.com \[scbt.com\]](#)
- [9. scbt.com \[scbt.com\]](#)
- [10. chempep.com \[chempep.com\]](#)
- To cite this document: BenchChem. [Introduction: A Unique Building Block for Novel Peptide Therapeutics]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b599974#boc-2r-3s-2-amino-3-hydroxy-4-methylpentanoic-acid-suppliers\]](https://www.benchchem.com/product/b599974#boc-2r-3s-2-amino-3-hydroxy-4-methylpentanoic-acid-suppliers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com